

Application Notes and Protocols for Preparing Berberine Solutions for Cell Culture

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Compound of Interest

Compound Name: *Ibberverin*

Cat. No.: *B1674147*

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A Note on Nomenclature: The term "**ibberverin**" is not widely found in scientific literature in the context of cell culture reagents. It is possible this is a typographical error for "berberine," a well-characterized isoquinoline alkaloid extensively used in cell culture-based research. The following protocols and data are based on the properties and handling of berberine. Researchers should verify the identity of their compound before proceeding.

These application notes provide detailed protocols for the preparation, storage, and use of berberine solutions in cell culture applications. The information is intended for researchers, scientists, and professionals in drug development.

Physicochemical Properties and Solubility

Berberine is commonly available as berberine chloride, a crystalline solid.^[1] Understanding its physical and chemical properties is crucial for preparing stable and effective solutions for cell culture experiments.

Table 1: Physicochemical Properties of Berberine Chloride

Property	Value	Reference
Synonyms	BBR, Umbellatine, NSC 163088, NSC 646666	[1]
Molecular Formula	C ₂₀ H ₁₈ NO ₄ · Cl	[1]
Molecular Weight	371.8 g/mol	[1]
Appearance	Crystalline solid	[1]
Purity	≥95%	[1]
UV/Vis (λ _{max})	230, 266, 348, 431 nm	[1]
Storage	-20°C	[1]
Stability	≥4 years (as solid)	[1]
Solubility in DMSO	~25 mg/mL	[1]
Solubility in Ethanol	~500 µg/mL	[1]
Solubility in DMF	~500 µg/mL	[1]
Aqueous Solubility	Sparingly soluble	[1]

Experimental Protocols

Protocol 1: Preparation of a 50 mM Berberine Stock Solution in DMSO

This protocol details the preparation of a concentrated stock solution of berberine chloride in dimethyl sulfoxide (DMSO).[2]

Materials:

- Berberine chloride powder
- Sterile, tissue culture-grade Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials

- Vortex mixer
- Bath sonicator
- Incubator or water bath at 37°C

Procedure:

- In a sterile environment, such as a laminar flow hood, weigh the required amount of berberine chloride powder. For a 1 mL stock solution of 50 mM, weigh 18.59 mg of berberine chloride.[\[2\]](#)
- Transfer the powder to a sterile microcentrifuge tube.[\[2\]](#)
- Add the appropriate volume of sterile DMSO to achieve a final concentration of 50 mM (for 18.59 mg, add 1 mL of DMSO).[\[2\]](#)
- To aid dissolution, incubate the solution in the dark for 30 minutes at 37°C with intermittent vortexing.[\[2\]](#)
- For complete dissolution, sonicate the solution at room temperature in a bath sonicator for two 2-minute intervals.[\[2\]](#)
- Visually inspect the solution to ensure no undissolved particles remain.[\[2\]](#)
- Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to prevent repeated freeze-thaw cycles.[\[2\]](#)
- Store the aliquots at -20°C or -80°C for long-term storage. The stock solution is recommended for use within one month when stored at -20°C.[\[2\]](#)

Protocol 1: Stock Solution Preparation

Weigh Berberine Chloride

Sterile tube

Add Sterile DMSO

Intermittent vortexing

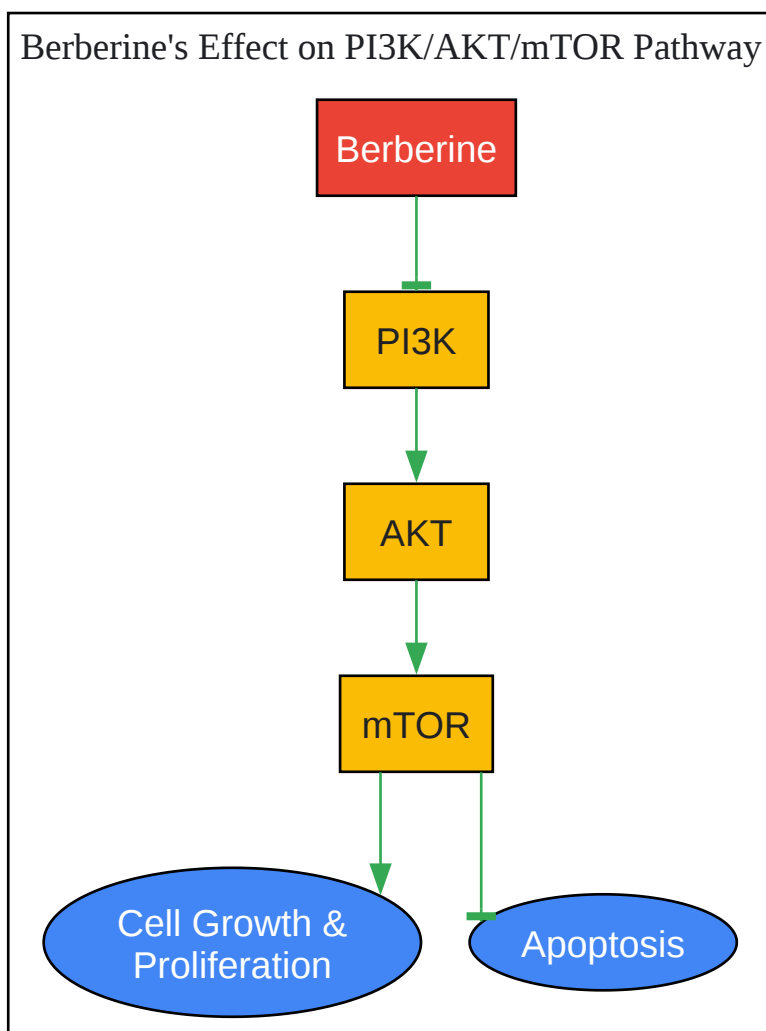
Incubate at 37°C (dark)

Sonicate

Visually Inspect

Aliquot for Storage

Store at -20°C / -80°C



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References

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- 2. benchchem.com [benchchem.com]

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